

An In-depth Technical Guide to Brominated Dinitroanilines

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Compound of Interest

Compound Name: 4-Bromo-2,6-dinitroaniline

CAS No.: 62554-90-9

Cat. No.: B1334270

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This technical guide provides a comprehensive overview of the molecular properties of brominated dinitroaniline derivatives, with a focus on their molecular weight and chemical formulas. Due to a potential ambiguity in the nomenclature "**4-Bromo-2,6-dinitroaniline**," this document addresses the two most plausible interpretations: 2-Bromo-4,6-dinitroaniline and 2,6-Dibromo-4-nitroaniline. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Molecular Properties

The key molecular data for 2-Bromo-4,6-dinitroaniline and 2,6-Dibromo-4-nitroaniline are summarized below. These compounds are important intermediates in the synthesis of various organic molecules, including azo dyes.[\[1\]](#)[\[2\]](#)

Property	2-Bromo-4,6-dinitroaniline	2,6-Dibromo-4-nitroaniline
Molecular Formula	C6H4BrN3O4[2][3][4]	C6H4Br2N2O2[1]
Molecular Weight	262.02 g/mol [2][3][5]	295.92 g/mol [1]
CAS Number	1817-73-8[2][3]	827-94-1[1]
Appearance	Bright yellow powder[2]	Yellow powder[1]
Melting Point	151-153 °C[5]	203–207°C[1]

Experimental Protocols: Synthesis

The synthesis of these compounds generally involves the bromination of a dinitroaniline or nitroaniline precursor. The following protocols are generalized representations of synthetic methods described in the literature.

Synthesis of 2-Bromo-4,6-dinitroaniline

A common method for the synthesis of 2-Bromo-4,6-dinitroaniline is the bromination of 2,4-dinitroaniline.[2] A patented method involves a two-stage oxybromination process.[6]

- Step 1: Bromination. 2,4-dinitroaniline is added to hydrochloric acid and stirred until evenly mixed. Bromine is then added dropwise to the mixture, and the reaction is continued with stirring.[6]
- Step 2: Oxidation. Chlorine is introduced into the reaction system, followed by a heat preservation reaction.[6]
- Step 3: Further Oxidation. Hydrogen peroxide is dripped into the reaction system, followed by another heat preservation reaction.[6]
- Step 4: Isolation. The resulting product is filtered, washed, and dried to obtain 2,4-dinitro-6-bromoaniline.[6]

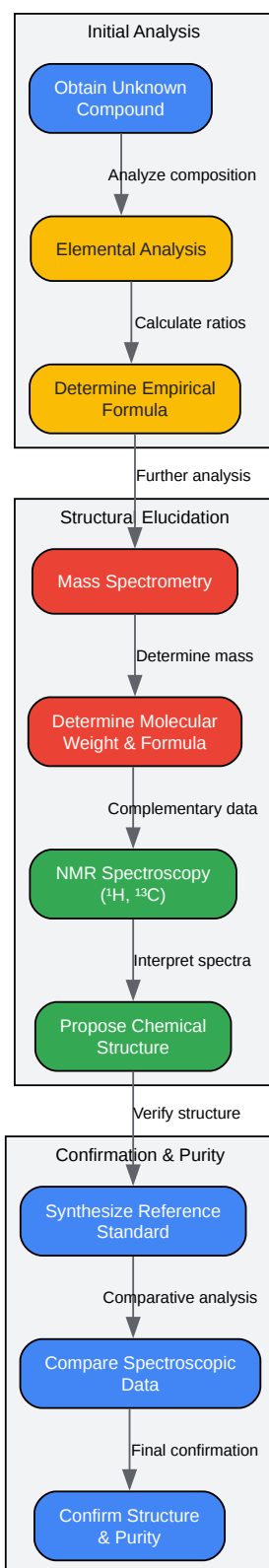
Synthesis of 2,6-Dibromo-4-nitroaniline

The synthesis of 2,6-Dibromo-4-nitroaniline can be achieved through the bromination of p-nitroaniline in a sulfuric acid medium.^[7]

- Step 1: Dissolution. p-Nitroaniline is added to sulfuric acid and stirred.^[7]
- Step 2: Bromination. A bromine-containing compound (e.g., elemental bromine) and an oxidant (e.g., hydrogen peroxide) are added to carry out the bromination. The reaction is maintained at a specific temperature for several hours.^[7]
- Step 3: Diazotization (if required). For the synthesis of azo dyes, a diazo reagent can be directly added to the brominated mixture to obtain the diazonium salt.^[7]
- Step 4: Isolation. If the aniline is the desired final product, it would be isolated from the reaction mixture through filtration, washing, and drying.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the identification and characterization of a chemical compound.



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Caption: Workflow for Chemical Compound Identification.

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